

# Application Notes and Protocols: Diallyl 2,2'-oxydiethyl dicarbonate as a Crosslinking Agent

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## Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

Cat. No.: B1669595

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## Introduction

**Diallyl 2,2'-oxydiethyl dicarbonate**, commonly known as allyl diglycol carbonate (ADC) or CR-39®, is a thermosetting polymer renowned for its exceptional optical clarity, high scratch resistance, and lightweight properties.[1][2] Its chemical structure, featuring two allyl groups, makes it a highly effective crosslinking agent in various polymer systems.[3] This document provides detailed application notes and experimental protocols for utilizing **Diallyl 2,2'-oxydiethyl dicarbonate** as a crosslinking agent in research and development settings, particularly in the fields of materials science and drug delivery.

The primary mechanism of crosslinking involves the free-radical polymerization of the terminal allyl groups.[3] This process can be initiated by thermal decomposition of peroxide initiators or by UV irradiation in the presence of a photoinitiator. The resulting three-dimensional network structure imparts enhanced mechanical, thermal, and chemical resistance to the host polymer.

## Physicochemical Properties

A summary of the key physicochemical properties of **Diallyl 2,2'-oxydiethyl dicarbonate** is presented in Table 1.

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>18</sub> O <sub>7</sub>
Molar Mass	274.27 g/mol
Appearance	Colorless liquid
Density	1.15 g/mL at 25 °C
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.451
Boiling Point	161 °C at 2 mm Hg
Melting Point	-4 °C
Solubility	Soluble in common organic solvents; insoluble in water, ethylene glycol, and glycerol.

## Applications as a Crosslinking Agent

**Diallyl 2,2'-oxydiethyl dicarbonate** is a versatile crosslinking agent with applications in various fields:

- **Optical Materials:** Its most prominent application is in the manufacturing of high-quality, scratch-resistant optical lenses and other transparent materials.[\[1\]](#)[\[2\]](#)
- **Coatings and Inks:** As a crosslinking agent, it enhances the hardness, wear resistance, and chemical resistance of coatings and inks.[\[1\]](#)
- **Plastics and Resins:** It can be used to improve the flexibility, impact resistance, and heat resistance of various plastics.[\[1\]](#)
- **Dental Composites:** In dental resins, it can act as a co-monomer and crosslinking agent to improve mechanical properties and reduce polymerization shrinkage.
- **Drug Delivery:** The crosslinked polymer matrix can be explored for the controlled release of therapeutic agents.[\[1\]](#)

## Experimental Protocols

The following are generalized protocols for the use of **Diallyl 2,2'-oxydiethyl dicarbonate** as a crosslinking agent. Researchers should optimize these protocols for their specific applications.

## Protocol 1: Thermal Crosslinking of a Polymer Matrix

This protocol describes a general procedure for thermally crosslinking a polymer resin using **Diallyl 2,2'-oxydiethyl dicarbonate** and a peroxide initiator.

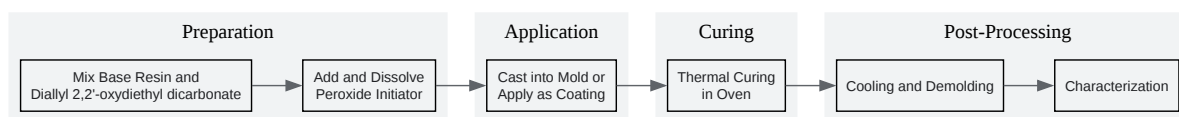
Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate**
- Base polymer resin (e.g., acrylic, vinyl ester)
- Peroxide initiator (e.g., benzoyl peroxide (BPO), diisopropyl peroxydicarbonate (IPP))<sup>[1]</sup>
- Solvent (if required for viscosity adjustment)
- Mold or substrate

Procedure:

- Preparation of the Resin Mixture:
  - In a suitable container, thoroughly mix the base polymer resin with the desired concentration of **Diallyl 2,2'-oxydiethyl dicarbonate** (typically 1-20 wt%).
  - Add the peroxide initiator (typically 0.5-3 wt% relative to the total monomer weight). Ensure the initiator is completely dissolved.
  - If necessary, add a solvent to achieve the desired viscosity for casting or coating.
- Casting or Coating:
  - Pour the resin mixture into a pre-heated mold or apply it as a coating onto a substrate.
- Curing:
  - Place the mold or coated substrate in an oven.

- The curing schedule will depend on the initiator used. A general schedule for an IPP-initiated polymerization is a gradual increase in temperature up to 95 °C over approximately 20 hours.[1] For BPO, a typical curing temperature is around 70 °C.
- Maintain the curing temperature until the polymerization is complete.
- Post-Curing and Characterization:
  - Allow the crosslinked polymer to cool down to room temperature slowly.
  - Demold the sample or remove the coated substrate.
  - Characterize the material for its mechanical, thermal, and optical properties.



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Caption: Thermal Crosslinking Workflow.

## Protocol 2: UV-Curable Coating Formulation

This protocol outlines the preparation of a UV-curable coating incorporating **Diallyl 2,2'-oxydiethyl dicarbonate**.

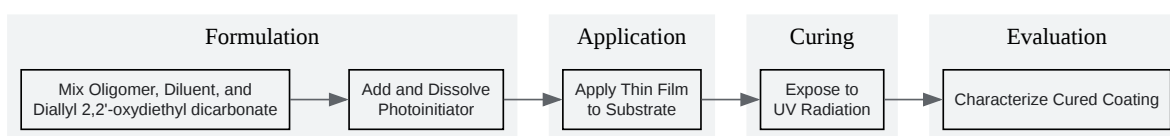
Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate**
- UV-curable oligomer (e.g., urethane acrylate, epoxy acrylate)
- Reactive diluent (e.g., trimethylolpropane triacrylate)
- Photoinitiator (e.g., Irgacure 184)

- Substrate (e.g., glass, metal, plastic)

#### Procedure:

- Formulation:
  - In a light-protected container, combine the UV-curable oligomer, reactive diluent, and **Diallyl 2,2'-oxydiethyl dicarbonate** at the desired ratios.
  - Add the photoinitiator (typically 1-5 wt%) and mix until fully dissolved.
- Application:
  - Apply a thin film of the formulation onto the substrate using a suitable method (e.g., spin coating, bar coating).
- UV Curing:
  - Expose the coated substrate to a UV light source (e.g., mercury vapor lamp) with a wavelength range of 180-450 nm.
  - The required UV dose will depend on the formulation and film thickness but is typically in the range of 1000-5000 mJ/cm<sup>2</sup>.
- Characterization:
  - Evaluate the cured coating for properties such as hardness, adhesion, and solvent resistance.



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Caption: UV Curing Workflow.

## Data Presentation

The following tables summarize typical quantitative data for polymers crosslinked with **Diallyl 2,2'-oxydiethyl dicarbonate** (CR-39).

Table 2: Optical Properties of CR-39

Property	Value
Refractive Index (n <sub>D</sub> )	1.498[1]
Abbe Number	58[1]
Light Transmittance (Visible)	Transparent[1]
UV Transmittance	Almost completely opaque[1]

Table 3: Mechanical Properties of CR-39

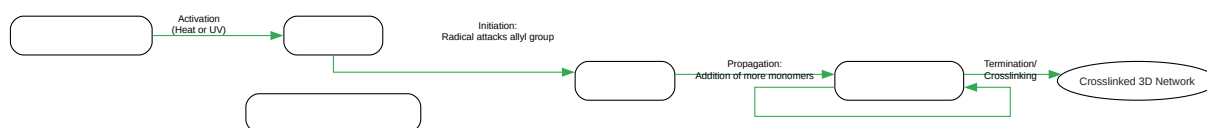
Property	Value/Description
Hardness	High scratch and abrasion resistance[1]
Impact Resistance	Less impact-resistant than polycarbonate
Tensile Strength	Varies with formulation and curing

Table 4: Thermal Properties of CR-39

Property	Value
Continuous Use Temperature	Up to 100 °C[1]
Short-Term Use Temperature	Up to 130 °C for one hour[1]

## Mechanism of Crosslinking

The crosslinking of **Diallyl 2,2'-oxydiethyl dicarbonate** proceeds via a free-radical chain polymerization mechanism. The process can be divided into three main stages: initiation, propagation, and termination.



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Caption: Free-Radical Crosslinking Mechanism.

## Safety Precautions

**Diallyl 2,2'-oxydiethyl dicarbonate** is a combustible liquid and can be a skin irritant. Standard laboratory safety precautions should be followed:

- Work in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Store in a cool, dry place away from heat and ignition sources.

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling this chemical.

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## References

- 1. CR-39 - Wikipedia [en.wikipedia.org]
- 2. echemi.com [echemi.com]
- 3. Dental composite resins with low polymerization stress based on a new allyl carbonate monomer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Diallyl 2,2'-oxydiethyl dicarbonate as a Crosslinking Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669595#use-of-diallyl-2-2-oxydiethyl-dicarbonate-as-a-crosslinking-agent]

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